

# Technical Guide: N,N'-Dimethylquinacridone (CAS 19205-19-7)

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## Compound of Interest

Compound Name: *N,N'*-Dimethylquinacridone

Cat. No.: B100281

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## Introduction

**N,N'-Dimethylquinacridone**, also known by the acronym DMQA, is a synthetic organic compound belonging to the quinacridone family of pigments.[1] Identified by the CAS number 19205-19-7, this molecule has garnered significant interest not only for its properties as a high-performance pigment but also for its applications in the field of organic electronics, particularly in Organic Light-Emitting Diodes (OLEDs).[1] Its rigid, planar structure and photophysical properties make it a valuable material for researchers in materials science and electronic engineering. This guide provides a comprehensive overview of the known properties, spectral data, and safety information for **N,N'-Dimethylquinacridone**.

## Chemical and Physical Properties

**N,N'-Dimethylquinacridone** is a red crystalline powder with a high melting point, indicative of its stable molecular structure.[1] It is characterized by its vibrant color and excellent lightfastness, which are hallmarks of the quinacridone class of compounds.

| Property          | Value   | Source(s) |
|-------------------|---|-----------|
| CAS Number        | 19205-19-7  | [1][2]    |
| Molecular Formula | C <sub>22</sub> H <sub>16</sub> N <sub>2</sub> O <sub>2</sub>   | [1][2]    |
| Molecular Weight  | 340.37 g/mol  | [1]       |
| IUPAC Name        | 5,12-dimethylquinolino[2,3-b]acridine-7,14-dione                | [2]       |
| Synonyms          | DMQA, 5,12-Dihydro-5,12-dimethylquino[2,3-b]acridine-7,14-dione | [1]       |
| Appearance        | Red powder/crystals   | [1]       |
| Melting Point     | 286 °C (decomposes)   | [1]       |
| Purity            | >99% (sublimed)   | [1]       |

## Spectral Data

The spectral properties of **N,N'-Dimethylquinacridone** are crucial for understanding its electronic transitions and its performance in optical and electronic applications.

## UV-Visible Absorption and Photoluminescence

**N,N'-Dimethylquinacridone** exhibits strong absorption in the visible region, which is responsible for its red color. Its photoluminescence properties are key to its use as a green dopant in OLEDs.[1]

| Spectral Property            | Wavelength (λ <sub>max</sub> ) | Solvent | Source(s) |
|------------------------------|--------------------------------|---------|-----------|
| UV-Vis Absorption            | 294 nm, 510 nm                 | THF     | [1]       |
| Photoluminescence (Emission) | 523 nm                         | THF     | [1]       |

## Infrared (IR) Spectroscopy

The FT-IR spectrum of **N,N'-Dimethylquinacridone** provides information about its functional groups and molecular structure. A detailed analysis of the IR spectrum has been reported, confirming the presence of the different substituents at the nitrogen atoms and indicating that no degradation or loss of the substituent groups occurred upon purification by vacuum sublimation.

## Mass Spectrometry

Mass spectrometry data for **N,N'-Dimethylquinacridone** is available, with the top peak observed at an  $m/z$  of 340, corresponding to the molecular ion.[2]

| Mass Spectrometry Data | Value | Source(s) |
|------------------------|-------|-----------|
| $m/z$ Top Peak         | 340   | [2]       |
| $m/z$ 2nd Highest      | 341   | [2]       |
| $m/z$ 3rd Highest      | 325   | [2]       |

## Nuclear Magnetic Resonance (NMR) Spectroscopy

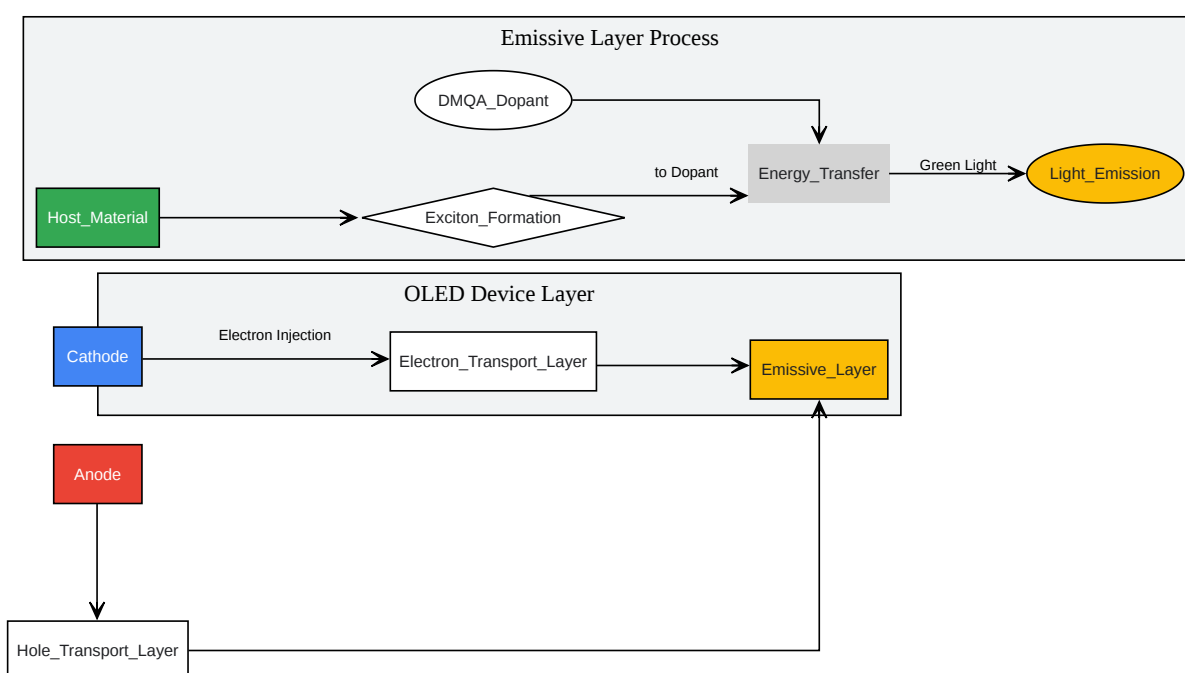
Detailed  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectral data with peak assignments for **N,N'-Dimethylquinacridone** are not readily available in the public domain. While some commercial suppliers state that the proton NMR spectrum conforms to the expected structure, the raw data and detailed analysis are not provided.[3]

## Experimental Protocols

A detailed, step-by-step experimental protocol for the synthesis of **N,N'-Dimethylquinacridone** is not widely published in readily accessible scientific literature. However, it is generally understood that its synthesis involves a multi-step chemical process. One patented method for a related compound, 2,9-dimethyl quinacridone, involves the oxidation of 2,9-dimethyl-6,13-dihydroquinacridone. The purification of **N,N'-Dimethylquinacridone** for electronic applications is typically achieved through temperature gradient sublimation.

## Applications in OLEDs

A primary application of **N,N'-Dimethylquinacridone** is as a green dopant material in OLEDs. [1] In this context, it is introduced in small quantities into a host material to tune the emission color and improve device efficiency and stability. It is believed that DMQA can help prevent the formation of excimers, which can decrease the lifetime of OLED devices.[1]



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Conceptual workflow of DMQA as a dopant in an OLED.

## Safety and Handling

The Safety Data Sheet (SDS) for **N,N'-Dimethylquinacridone** (DMQA) should be consulted before handling. General laboratory safety practices, including the use of personal protective

equipment such as gloves, safety glasses, and a lab coat, are recommended. The substance should be handled in a well-ventilated area.

## Conclusion

**N,N'-Dimethylquinacridone** is a versatile organic material with established use as a pigment and growing importance in the field of organic electronics. While much of its fundamental chemical and physical data is well-documented, a notable gap exists in the public availability of detailed NMR spectra and a standardized, step-by-step synthesis protocol. Further research and publication in these areas would be highly beneficial to the scientific community, facilitating broader and more advanced applications of this promising compound.

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## References

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